

4-Iodo-2-nitrotoluene: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Iodo-2-nitrotoluene

Cat. No.: B1329957

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides an in-depth overview of the safety and handling precautions for **4-Iodo-2-nitrotoluene**, a compound often utilized in organic synthesis.

Core Safety and Hazard Information

4-Iodo-2-nitrotoluene (CAS No: 41252-97-5) is a solid organic compound that presents several health and safety hazards.^{[1][2]} It is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]}

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The classifications for **4-Iodo-2-nitrotoluene** are summarized below.

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Acute Toxicity, Inhalation (Dusts/Mists)	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity (single exposure)	3
Target Organs	Respiratory system

Source:[2]

Hazard and Precautionary Statements

Consistent with its GHS classification, the following hazard (H) and precautionary (P) statements are associated with **4-Iodo-2-nitrotoluene**:

- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]

- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- P405: Store locked up.[1][2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Iodo-2-nitrotoluene** is provided below.

Property	Value
Molecular Formula	C ₇ H ₆ INO ₂
Molecular Weight	263.03 g/mol
Appearance	Claybank crystallization
Melting Point	43 °C
Boiling Point	309.5°C at 760 mmHg
Flash Point	141 °C
Density	1.883 g/cm ³
Water Solubility	Slightly soluble in water
Solubility	Soluble in Toluene
Sensitivity	Light Sensitive

Source:[5]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict protocols is essential when working with **4-Iodo-2-nitrotoluene** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this chemical in a well-ventilated area.[2] Use of a chemical fume hood is required for all operations involving this compound.[1] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [2] Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
 - Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [2] Respiratory protection is required when dusts are generated.
 - General Hygiene: Wash hands thoroughly after handling.[1][6] Do not eat, drink, or smoke when using this product.[2] Remove and wash contaminated clothing before reuse.[1][6]

Handling and Storage

- Handling: Only properly qualified individuals trained in handling potentially hazardous chemicals should work with this substance.[1] Avoid contact with eyes, skin, and clothing.[6] Avoid breathing dust and prevent the formation of dust during handling.[2]

- **Storage:** Store in a cool, dry, and well-ventilated place.[6] Keep the container tightly closed when not in use.[2][6] Store locked up.[1][2] It is recommended to store this material under an inert atmosphere as it is air-sensitive.[2] The material is also light-sensitive and should be kept in a dark place.[5]

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate personal protective equipment as outlined in the PPE section.[1] Avoid breathing dust and ensure adequate ventilation.[2]
- **Environmental Precautions:** Prevent the material from entering drains or water courses.[1]
- **Methods for Cleaning Up:** For small spills, sweep up the material, then place it into a suitable, closed container for disposal.[6] Avoid generating dust. For larger spills, it may be necessary to soak up the material with an inert absorbent material (e.g., sand, silica gel).[7]

First Aid Measures

In case of exposure, immediate medical attention is crucial.

- **If Inhaled:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][2] If the person is not breathing, give artificial respiration. Seek immediate medical attention.
- **In Case of Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[1][2] If skin irritation persists, seek medical attention.[2]
- **In Case of Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Remove contact lenses if present and easy to do so. Continue rinsing.[1][2] Seek immediate medical attention.[2]
- **If Swallowed:** Do NOT induce vomiting.[6] Rinse the mouth with water.[2] Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.[2]

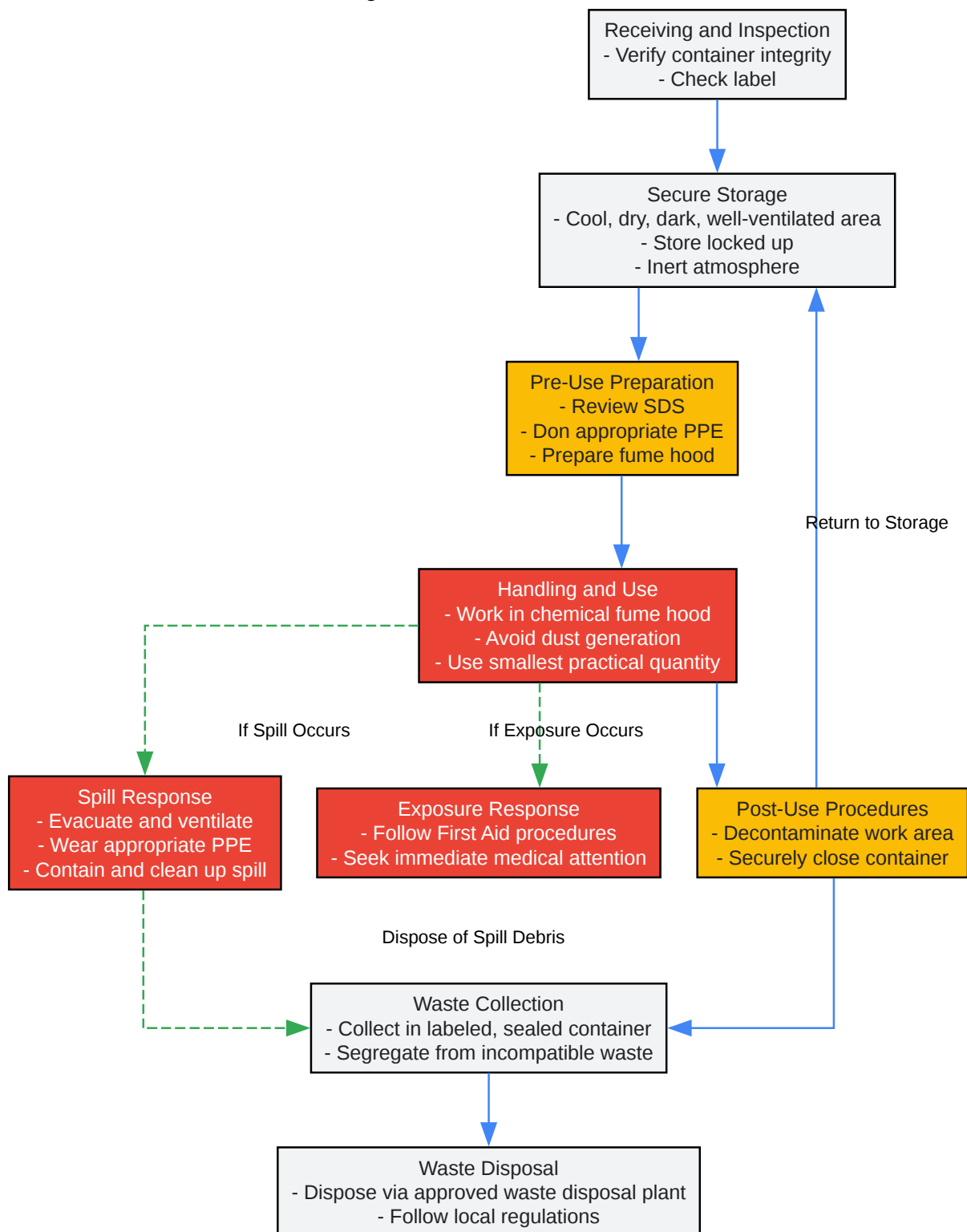
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.^{[1][6]}
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.^[6] Possible hazardous combustion products include carbon monoxide, nitrogen oxides, and hydrogen iodide.^[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.^{[1][6]}

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **4-Iodo-2-nitrotoluene** from receipt to disposal.

Safe Handling Workflow for 4-Iodo-2-nitrotoluene

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